

Cyclohexanemethanol-d11: A Technical Guide for Researchers in Drug Development

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Compound of Interest

Compound Name: Cyclohexanemethanol-d11

Cat. No.: B15558428

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Cyclohexanemethanol-d11**, a deuterated internal standard crucial for accurate quantification in analytical chemistry, particularly within the realm of drug development. This document details its commercial availability, pricing, and technical specifications, and provides a representative experimental protocol for its application in liquid chromatography-mass spectrometry (LC-MS) for the analysis of therapeutic compounds.

Commercial Availability and Physicochemical Properties

Cyclohexanemethanol-d11 (CAS No. 1215077-50-1) is a stable, isotopically labeled form of Cyclohexanemethanol (CAS No. 100-49-2). The incorporation of eleven deuterium atoms provides a distinct mass shift, making it an ideal internal standard for quantitative mass spectrometry assays. Several suppliers offer this compound in various quantities. Pricing is subject to change and often requires user registration on the supplier's website for current information.

Table 1: Commercial Suppliers and Pricing of **Cyclohexanemethanol-d11**

Supplier	Product Number	Available Quantities	Price (USD)	Isotopic Purity
C/D/N Isotopes	D-5907	0.25 g	\$476.00	≥98 atom % D
	0.5 g	\$793.00		
LGC Standards	TRC-C989117	1 mg, 5 mg	Inquiry Required	Not Specified
Pharmaffiliates	PA STI 088896	mg, g, kg	Inquiry Required	Not Specified

Table 2: Physicochemical Properties of **Cyclohexanemethanol-d11**

Property	Value
CAS Number	1215077-50-1
Molecular Formula	C ₇ H ₃ D ₁₁ O
Molecular Weight	~125.26 g/mol
Appearance	Typically a neat liquid
Storage	2-8°C Refrigerator

Application in Drug Development: An Internal Standard for CDK Inhibitor Analysis

Cyclohexanemethanol-d11 serves as an invaluable tool in the development of small molecule therapeutics, such as potent inhibitors of cyclin-dependent kinases (CDKs).[1] Its structural similarity to fragments of certain drug candidates allows it to be used as an internal standard to accurately quantify the active pharmaceutical ingredient (API) in complex biological matrices like plasma or tissue homogenates.

The use of a deuterated internal standard is a cornerstone of robust bioanalytical method development. By adding a known amount of **Cyclohexanemethanol-d11** to both calibration standards and unknown samples, variations arising from sample preparation, injection volume,

and matrix effects can be normalized. This ensures high accuracy and precision in the quantification of the target analyte.

Representative Experimental Protocol: Quantification of a CDK Inhibitor in Plasma by LC-MS/MS

The following is a representative protocol for the use of **Cyclohexanemethanol-d11** as an internal standard for the quantification of a hypothetical CDK inhibitor in human plasma. This protocol is intended as a template and should be optimized for the specific analyte and instrumentation.

Materials and Reagents

- **Cyclohexanemethanol-d11** (Internal Standard, IS)
- CDK Inhibitor Analytical Standard (Analyte)
- Human Plasma (with anticoagulant)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic Acid (LC-MS grade)
- Deionized Water
- 96-well protein precipitation plates

Preparation of Stock and Working Solutions

- **Analyte Stock Solution (1 mg/mL):** Accurately weigh and dissolve the CDK inhibitor analytical standard in methanol.
- **Internal Standard Stock Solution (1 mg/mL):** Accurately weigh and dissolve **Cyclohexanemethanol-d11** in methanol.

- Analyte Working Solutions (for calibration curve): Serially dilute the analyte stock solution with 50:50 acetonitrile:water to prepare a series of working solutions at concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Internal Standard Working Solution (100 ng/mL): Dilute the internal standard stock solution with 50:50 acetonitrile:water.

Sample Preparation (Protein Precipitation)

- To each well of a 96-well plate, add 50 μ L of plasma sample (calibration standard, quality control, or unknown).
- Add 10 μ L of the Internal Standard Working Solution (100 ng/mL) to each well.
- Add 200 μ L of cold acetonitrile to each well to precipitate proteins.
- Seal the plate and vortex for 2 minutes.
- Centrifuge the plate at 4000 rpm for 10 minutes.
- Transfer the supernatant to a new 96-well plate for LC-MS/MS analysis.

LC-MS/MS Conditions

- LC System: A suitable UHPLC system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: A suitable gradient to separate the analyte and internal standard.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer.

- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- MRM Transitions: Monitor for the specific precursor-to-product ion transitions for both the analyte and **Cyclohexanemethanol-d11**.

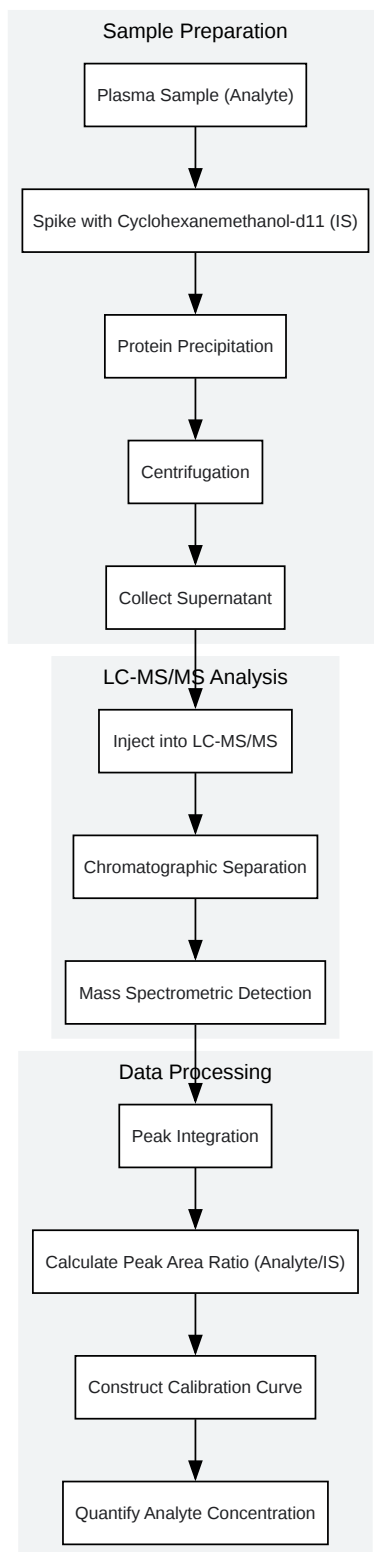
Data Analysis

Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte for the calibration standards. Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

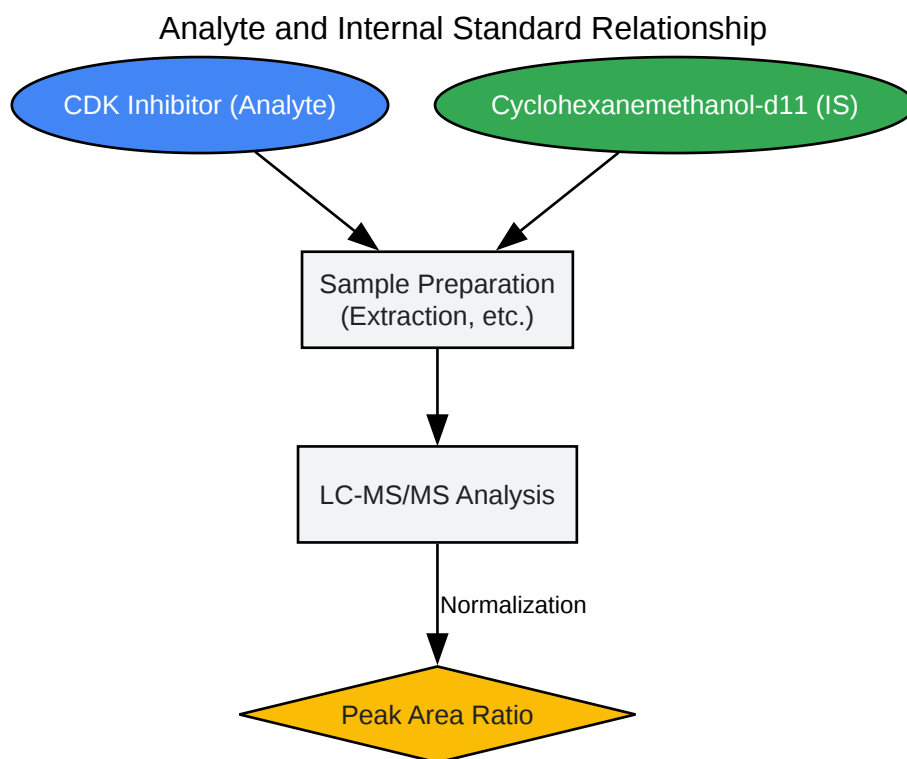
Visualizing Workflows and Relationships

The following diagrams illustrate the logical workflow for using an internal standard in quantitative analysis and the relationship between the analyte and the internal standard.

Workflow for Quantitative Analysis Using an Internal Standard

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Caption: Workflow for quantitative analysis using an internal standard.



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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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